

An In-depth Technical Guide to the Chemical Compound Diversin

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Compound of Interest

Compound Name: *Diversin*

Cat. No.: *B1253780*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Diversin**, a prenylated coumarin isolated from plants of the *Ferula* genus. This document details its chemical structure, physicochemical properties, the experimental protocols for its structural elucidation, and its known biological activities, including its role in specific signaling pathways.

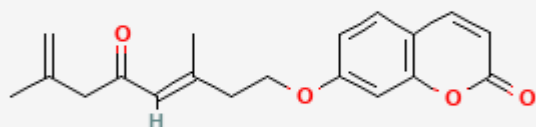
Chemical Structure and Properties of Diversin

Diversin is a natural product belonging to the coumarin class of compounds, characterized by a benzopyran-2-one core. It is distinguished by a prenylated side chain attached to the coumarin scaffold.

Chemical Structure:

- IUPAC Name: 7-[(2E)-3,7-dimethylocta-2,6-dien-1-yl]oxychromen-2-one
- Molecular Formula: C₁₉H₂₀O₄
- SMILES: CC(=CCC/C(=C/COC1=CC2=C(C=C1)C=CC(=O)O2)/C)C

2D Structure:



Physicochemical Properties

A summary of the key physicochemical properties of **Diversin** is presented in the table below.

Property	Value	Reference
Molecular Weight	312.4 g/mol	--INVALID-LINK--
XLogP3	4.5	--INVALID-LINK--
Hydrogen Bond Donor Count	0	--INVALID-LINK--
Hydrogen Bond Acceptor Count	4	--INVALID-LINK--
Rotatable Bond Count	5	--INVALID-LINK--
Exact Mass	312.13616 g/mol	--INVALID-LINK--
Monoisotopic Mass	312.13616 g/mol	--INVALID-LINK--
Topological Polar Surface Area	55.8 Å ²	--INVALID-LINK--
Heavy Atom Count	23	--INVALID-LINK--

Experimental Protocols for Structural Elucidation

The structure of **Diversin** was determined through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following protocols are based on standard methods for the structural elucidation of natural products.

Isolation of Diversin

Diversin is typically isolated from the roots of *Ferula diversivittata*. The general procedure involves:

- **Extraction:** The dried and powdered roots are extracted with a suitable organic solvent, such as methanol or a mixture of chloroform and methanol.
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions are further purified using a series of chromatographic techniques, including column chromatography on silica gel and preparative thin-layer chromatography (TLC), to yield pure **Diversin**.

Spectroscopic Analysis

2.2.1. Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula of the compound.

- **Instrumentation:** A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- **Ionization Source:** Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Data Acquisition:** The mass spectrum is acquired in positive or negative ion mode to obtain the $[M+H]^+$ or $[M-H]^-$ ion, respectively.

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

A suite of 1D and 2D NMR experiments are conducted to elucidate the detailed connectivity and stereochemistry of the molecule.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: 5-10 mg of pure **Diversin** is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.
- 1D NMR Experiments:
 - ¹H NMR: Provides information about the number, chemical environment, and coupling of protons.
 - ¹³C NMR: Provides information about the number and types of carbon atoms in the molecule.
- 2D NMR Experiments:
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings within the molecule.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, which is crucial for assembling the molecular skeleton.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which helps in determining the stereochemistry.

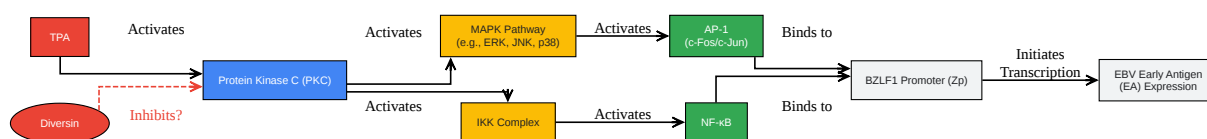
Biological Activity and Signaling Pathways

Diversin has been shown to possess significant cancer chemopreventive properties.^[1] One of the key mechanisms underlying this activity is the inhibition of the 12-O-tetradecanoylphorbol-13-acetate (TPA)-induced activation of the Epstein-Barr virus (EBV) early antigen (EA).^[1]

Inhibition of TPA-Induced EBV-EA Activation

TPA is a potent tumor promoter that can induce the lytic cycle of EBV in latently infected cells. This process involves the activation of several cellular signaling pathways, leading to the expression of viral early antigens. **Diversin** has been found to inhibit this activation, suggesting its potential as a cancer chemopreventive agent.

The signaling pathway initiated by TPA leading to EBV-EA activation is complex and involves multiple protein kinases and transcription factors. A simplified representation of this pathway and the potential point of intervention by **Diversin** is depicted below.

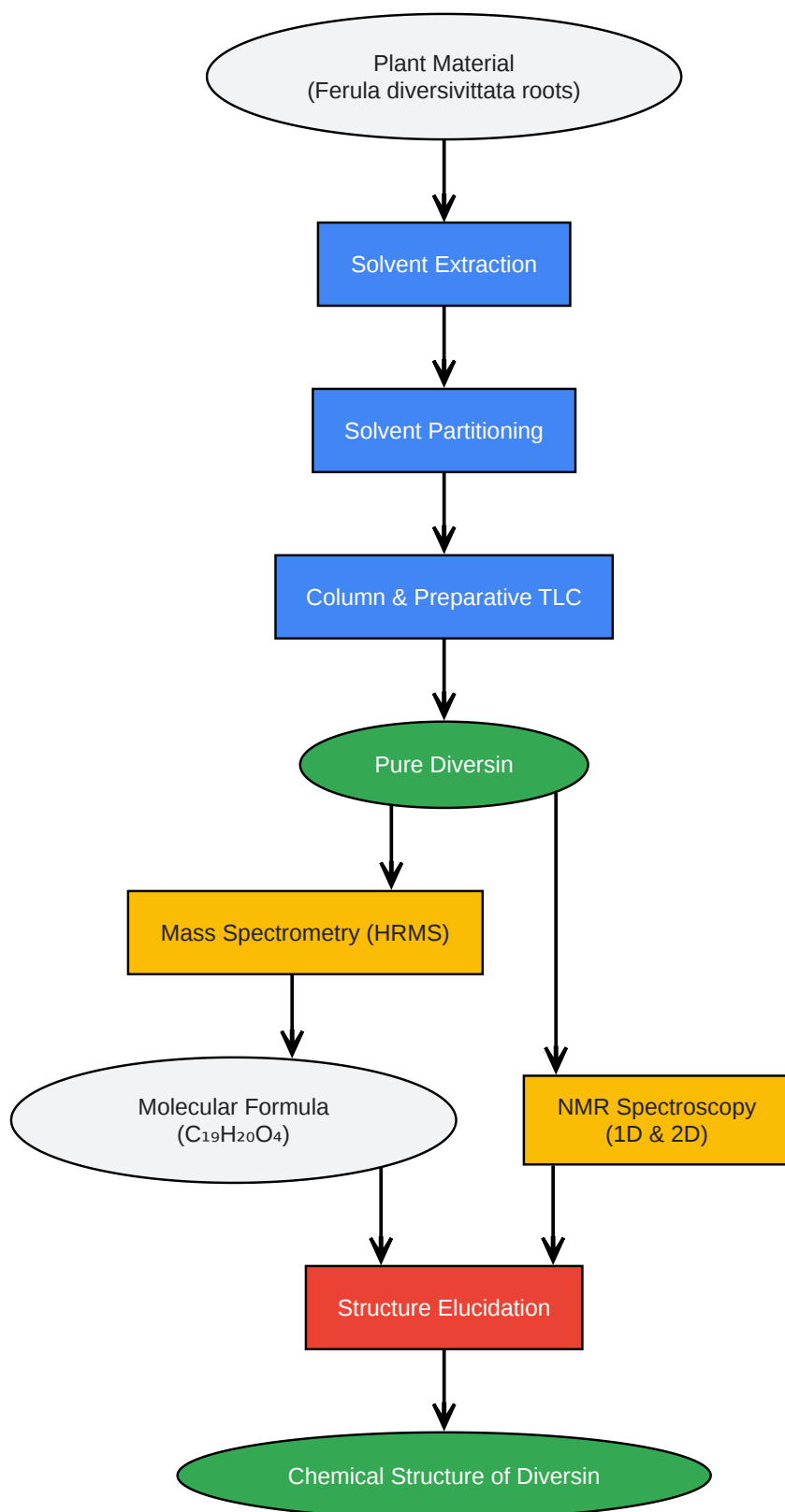


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Caption: TPA-induced signaling pathway leading to EBV-EA activation and the putative inhibitory role of **Diversin**.

Workflow for the Structural Elucidation of **Diversin**

The logical workflow for determining the chemical structure of a novel natural product like **Diversin** is outlined in the following diagram.



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Caption: A generalized workflow for the isolation and structural elucidation of **Diversin**.

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References

- 1. Umbelliprenin from *Ferula szowitsiana* Activates both Intrinsic and Extrinsic Pathways of Apoptosis in Jurkat T-CLL cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
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